

# Unlocking Innovation: A Deep Dive into the BIMA Kemdikbud Research Grant

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

The BIMA (Basis Informasi Penelitian dan Pengabdian kepada Masyarakat) research grant, administered by the Indonesian Ministry of Education, Culture, Research, and Technology (Kemdikbudristek), stands as a cornerstone of the nation's commitment to fostering a vibrant research and innovation ecosystem. Its primary purpose is to bolster the implementation of the Tridarma Perguruan Tinggi, the three pillars of higher education in Indonesia: Education, Research, and Community Service. By providing targeted funding to lecturers and researchers in higher education institutions, the BIMA grant aims to enhance the quality and quantity of scientific inquiry, leading to advancements that can address national priorities and contribute to global knowledge.

This guide provides a comprehensive overview of the BIMA Kemdikbud research grant, with a focus on its structure, funding schemes, and the tangible outcomes of the research it supports. It is designed to be a valuable resource for researchers, scientists, and professionals in the field of drug development, offering insights into the opportunities this grant presents and the scientific rigor it promotes.

## Core Objectives and Strategic Framework

The BIMA research grant is strategically designed to achieve several key objectives:

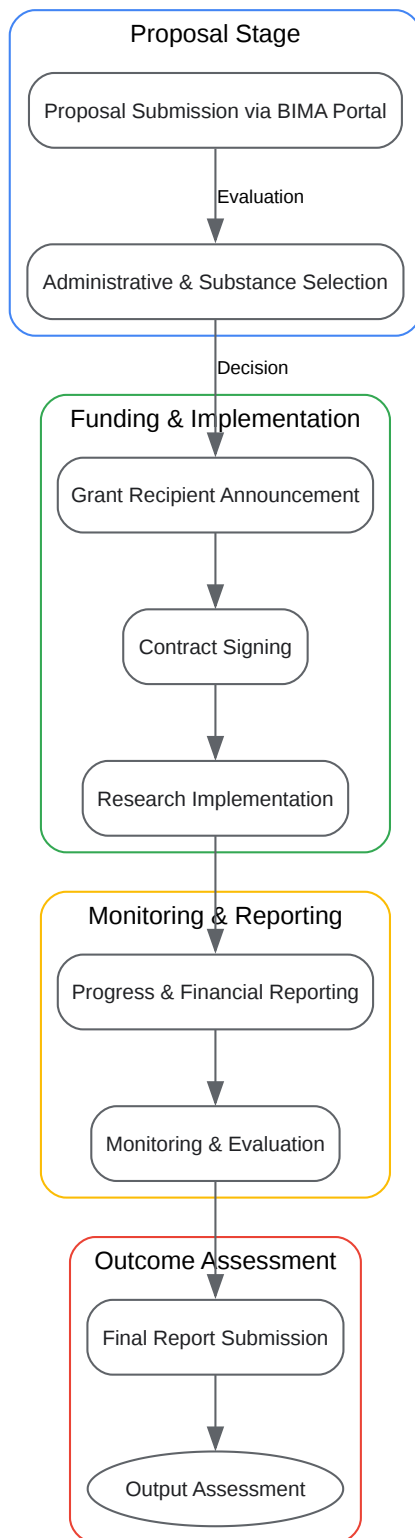
- **Enhancing Research Quality and Capacity:** By providing financial support, the grant enables researchers to conduct high-quality studies, procure necessary equipment and materials,

and disseminate their findings through reputable national and international publications.

- **Fostering a Culture of Innovation:** The program encourages novel and inventive research that has the potential for downstream applications, including the development of new technologies, methodologies, and, pertinent to this guide's audience, therapeutic interventions.
- **Supporting National Development Priorities:** The grant aligns its research funding with the national research priorities, encouraging studies that address pressing issues in areas such as health, food security, energy, and technology.
- **Promoting Collaboration:** The BIMA framework includes schemes that actively encourage collaboration between researchers from different institutions, both domestically and internationally, as well as partnerships with industry and government agencies.

The logical workflow of the BIMA grant program, from proposal submission to the assessment of outcomes, is a structured process designed to ensure transparency and merit-based allocation of funding.

## BIMA Research Grant Workflow



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A high-level overview of the BIMA research grant process.

## Quantitative Overview of the BIMA Research Grant

The BIMA program has demonstrated a significant commitment to expanding its reach and impact. In recent years, there has been a notable increase in the number of funded research proposals, reflecting the growing research activity within Indonesian higher education.

Metric	2023	2024
Total Funded Research Proposals	6,441 <sup>[1]</sup>	11,980 <sup>[2]</sup>
Breakdown by Institution Type (2023)		
- State Universities with Legal Entity (PTN-BH)	2,003 <sup>[1]</sup>	Not Available
- State Universities (PTN)	971 <sup>[1]</sup>	Not Available
- Private Universities (PTS)	3,471 <sup>[1]</sup>	Not Available
Total Funded Community Service Proposals	1,902 <sup>[2]</sup>	2,651 <sup>[2]</sup>

## Research Funding Schemes

The BIMA research grant is multifaceted, with a range of schemes tailored to different research objectives and researcher experience levels. These are broadly categorized into Basic Research and Applied Research.

### Basic Research Schemes

The overarching goal of the Basic Research schemes is to generate new knowledge, theories, and scientific principles. These schemes provide a foundation for future applied research and technological innovation.

Scheme	Objective
Penelitian Dosen Pemula (PDP)	To support early-career lecturers in developing their research skills and track record.
Penelitian Fundamental (PF)	To fund fundamental research that has the potential to result in significant scientific breakthroughs.
Penelitian Pascasarjana (PPS)	To support postgraduate students (Master's and Doctoral) in conducting their thesis or dissertation research.
Penelitian Kerja Sama Dalam Negeri (PKDN)	To foster research collaboration between lecturers from different domestic institutions.

## Applied Research Schemes

Applied Research schemes are focused on the practical application of knowledge and the development of innovative solutions to real-world problems. For professionals in drug development, these schemes are particularly relevant as they often support research with direct translational potential.

Scheme	Objective
Penelitian Terapan	To fund research that aims to produce new technologies, products, or processes with clear applications.
Penelitian Pengembangan	To support the further development and scaling up of existing research outputs towards commercialization.

## Experimental Protocols: From Funded Research to Scientific Publication

A key indicator of the BIMA grant's success is the translation of funded research into peer-reviewed publications. These publications not only contribute to the body of scientific

knowledge but also provide detailed methodologies that can be replicated and built upon by other researchers. The following is a representative, though not exhaustive, example of the type of experimental detail found in research funded by the BIMA program.

Please note: The following protocol is a synthesized example based on the types of research funded by BIMA and does not represent a single, specific study.

Title: In Vitro Antiproliferative Activity and Apoptosis Induction of a Novel Curcumin Analog in Human Breast Cancer Cell Lines

#### Experimental Protocol:

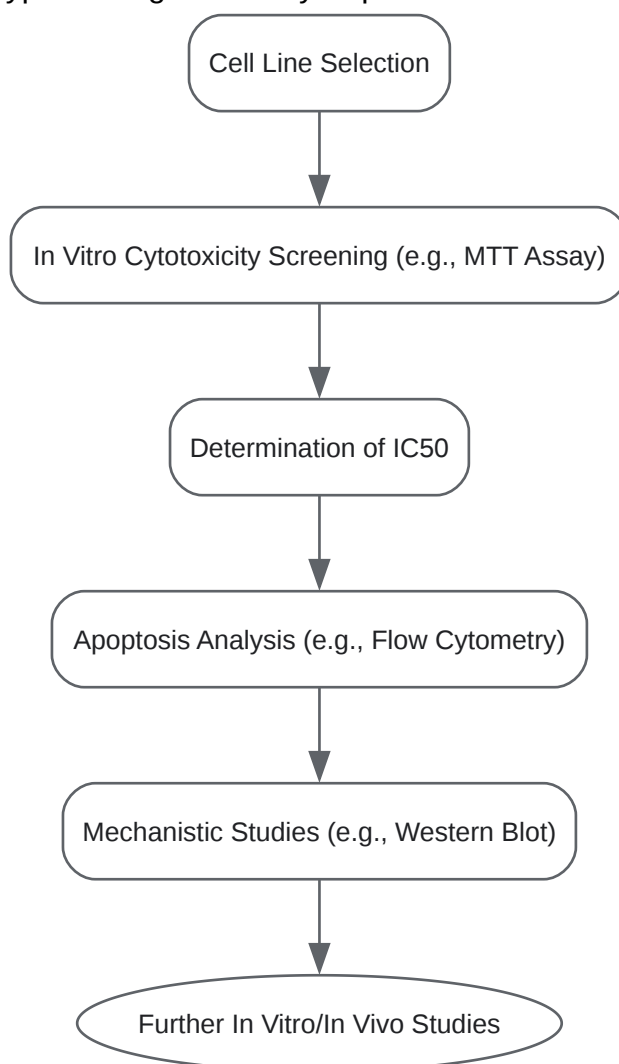
- Cell Culture and Maintenance:
  - Human breast cancer cell lines (MCF-7 and MDA-MB-231) and a non-cancerous human breast epithelial cell line (MCF-10A) were obtained from the American Type Culture Collection (ATCC).
  - MCF-7 and MDA-MB-231 cells were cultured in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin.
  - MCF-10A cells were cultured in DMEM/F12 medium supplemented with 5% horse serum, 20 ng/mL epidermal growth factor (EGF), 0.5 µg/mL hydrocortisone, 100 ng/mL cholera toxin, 10 µg/mL insulin, and 1% penicillin-streptomycin.
  - All cells were maintained in a humidified incubator at 37°C with 5% CO<sub>2</sub>.
- MTT Assay for Cell Viability:
  - Cells were seeded in 96-well plates at a density of  $5 \times 10^3$  cells per well and allowed to attach overnight.
  - The cells were then treated with various concentrations of the curcumin analog (0, 5, 10, 25, 50, and 100 µM) for 24 and 48 hours.

- Following treatment, 20  $\mu$ L of 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution (5 mg/mL in PBS) was added to each well and incubated for 4 hours.
- The resulting formazan crystals were dissolved in 150  $\mu$ L of dimethyl sulfoxide (DMSO).
- The absorbance was measured at 570 nm using a microplate reader. The half-maximal inhibitory concentration (IC<sub>50</sub>) was calculated using non-linear regression analysis.
- Flow Cytometry for Apoptosis Analysis:
  - Cells were treated with the curcumin analog at its IC<sub>50</sub> concentration for 48 hours.
  - Both floating and adherent cells were collected, washed with cold PBS, and resuspended in 1X binding buffer.
  - The cells were then stained with Annexin V-FITC and Propidium Iodide (PI) according to the manufacturer's protocol.
  - Apoptotic cells were quantified using a flow cytometer.
- Western Blot Analysis for Protein Expression:
  - Cells were treated with the curcumin analog at its IC<sub>50</sub> concentration for 48 hours.
  - Total protein was extracted using RIPA lysis buffer containing a protease inhibitor cocktail.
  - Protein concentration was determined using the Bradford assay.
  - Equal amounts of protein (30  $\mu$ g) were separated by SDS-PAGE and transferred to a PVDF membrane.
  - The membrane was blocked with 5% non-fat milk in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature.
  - The membrane was then incubated overnight at 4°C with primary antibodies against Bcl-2, Bax, cleaved caspase-3, and  $\beta$ -actin.

- After washing with TBST, the membrane was incubated with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- The protein bands were visualized using an enhanced chemiluminescence (ECL) detection system.

The logical flow for a typical experimental protocol in drug discovery research funded by BIMA often follows a hierarchical approach, starting from in vitro screening and progressing to more detailed mechanistic studies.

#### Typical Drug Discovery Experimental Workflow



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A simplified workflow for in vitro drug discovery studies.

## Conclusion

The BIMA Kemdikbud research grant is a vital instrument in advancing Indonesia's research and innovation landscape. For researchers, scientists, and professionals in drug development, the program offers significant opportunities to secure funding for cutting-edge research. By understanding the program's objectives, funding schemes, and the emphasis on high-quality, publishable outcomes, potential applicants can better position their proposals for success. The continued investment in programs like BIMA is crucial for fostering a scientific community that can develop innovative solutions to both national and global challenges.

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## References

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